

An In-depth Technical Guide to the Cellular Targets of 7 β -Hydroxydehydroepiandrosterone

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Compound of Interest

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This guide provides a comprehensive technical overview of the known cellular targets of 7 β -Hydroxydehydroepiandrosterone (7 β -OH-DHEA), a significant metabolite of dehydroepiandrosterone (DHEA). Designed for researchers, scientists, and drug development professionals, this document delves into the molecular interactions and signaling pathways influenced by this endogenous steroid, offering insights into its physiological and potential therapeutic roles.

Introduction: The Significance of 7 β -Hydroxydehydroepiandrosterone

Dehydroepiandrosterone (DHEA) is the most abundant circulating steroid hormone in humans, serving as a precursor to androgens and estrogens. Its diverse biological activities, including neuroprotective and anti-inflammatory effects, are often attributed to its various metabolites. Among these, the 7-hydroxylated derivatives, 7 α -OH-DHEA and 7 β -OH-DHEA, are of particular interest due to their distinct biological profiles. 7 β -OH-DHEA, in particular, has emerged as a molecule with specific cellular targets that differentiate its actions from its precursor and other

related steroids. Understanding these targets is crucial for elucidating its mechanism of action and exploring its therapeutic potential.

Primary Cellular Targets of 7 β -OH-DHEA

Current research has identified three primary cellular targets of 7 β -OH-DHEA:

- Estrogen Receptor β (ER β): 7 β -OH-DHEA exhibits anti-estrogenic properties, primarily through its interaction with ER β .[\[1\]](#)
- G-protein Coupled Estrogen Receptor 1 (GPER/GPR30): Evidence suggests that 7 β -OH-DHEA can also exert its effects through this membrane-bound estrogen receptor.[\[2\]](#)
- 11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1): This enzyme is involved in the metabolic interconversion of 7-oxygenated DHEA metabolites, with 7 β -OH-DHEA being a key product.

This guide will explore each of these targets in detail, outlining the experimental evidence and methodologies used for their identification and characterization.

Estrogen Receptor β (ER β): An Anti-Estrogenic Interaction

7 β -OH-DHEA has been shown to act as a selective antagonist of Estrogen Receptor β (ER β), contributing to its anti-estrogenic effects, particularly in breast cancer cell lines.[\[1\]](#)[\[2\]](#) This interaction is a key aspect of its biological activity.

Evidence of Interaction

The interaction between 7 β -OH-DHEA and ER β has been demonstrated through several experimental approaches:

- Transactivation Assays: In cells expressing ER β , 7 β -OH-DHEA has been shown to suppress the transcriptional activity induced by estrogens.[\[3\]](#) This antagonistic effect points to a direct or indirect interaction with the receptor.

- **Cell Proliferation Assays:** In ER β -positive breast cancer cell lines such as MCF-7 and MDA-MB-231, 7 β -OH-DHEA inhibits estrogen-induced cell proliferation.[2] This anti-proliferative effect is a functional consequence of its interaction with ER β .
- **Competitive Binding Assays:** While direct binding affinity data for 7 β -OH-DHEA to ER β is not readily available, the functional assays strongly suggest a competitive interaction at the ligand-binding domain. For comparison, the parent compound DHEA binds to ER β with a K_i of approximately 500 nM.[3]

Experimental Workflow: Investigating ER β Interaction

The following workflow outlines the key experiments used to characterize the interaction of 7 β -OH-DHEA with ER β . The choice of cell lines is critical; MCF-7 cells are ER α +/ER β +, while MDA-MB-231 cells are ER α -/ER β +, allowing for the dissection of ER β -specific effects.[2]

Caption: Workflow for characterizing the interaction of 7 β -OH-DHEA with ER β .

Detailed Protocol: Competitive Radioligand Binding Assay for ER β

This protocol describes a self-validating system for determining the binding affinity of a test compound like 7 β -OH-DHEA for ER β .

Objective: To determine the inhibitory constant (K_i) of 7 β -OH-DHEA for ER β .

Materials:

- Recombinant human ER β protein.
- [^3H]-17 β -estradiol (Radioligand).
- Unlabeled 17 β -estradiol (for determining non-specific binding).
- Test compound: 7 β -OH-DHEA.
- Assay Buffer (e.g., 50 mM HEPES, pH 7.5, 1.5 mM EDTA, 150 mM NaCl, 10% glycerol, 1 mg/mL ovalbumin, and 5 mM DTT).[4]

- Dextran-coated charcoal or hydroxyapatite slurry for separation of bound and free radioligand.[\[4\]](#)[\[5\]](#)
- Scintillation cocktail and a scintillation counter.

Procedure:

- Assay Setup: In a 96-well plate, prepare triplicate wells for total binding, non-specific binding, and a range of concentrations of the test compound.
- Total Binding: Add assay buffer, a fixed concentration of [^3H]-17 β -estradiol (typically at or below its K_d for ER β), and the ER β protein.
- Non-specific Binding: Add the same components as for total binding, plus a saturating concentration of unlabeled 17 β -estradiol (e.g., 1 μM).[\[4\]](#) This will displace all specific binding of the radioligand.
- Competitive Binding: Add the same components as for total binding, along with serially diluted concentrations of 7 β -OH-DHEA.
- Incubation: Incubate the plate at 4°C for an extended period (e.g., 16-18 hours) to reach equilibrium.[\[5\]](#)
- Separation: Add cold dextran-coated charcoal or hydroxyapatite slurry to each well to adsorb the unbound radioligand.[\[4\]](#)[\[5\]](#) Centrifuge the plate to pellet the adsorbent.
- Quantification: Transfer the supernatant (containing the protein-bound radioligand) to scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting the non-specific binding from the total binding.
 - Plot the percentage of specific binding against the logarithm of the competitor concentration.

- Fit the data to a sigmoidal dose-response curve to determine the IC50 value (the concentration of competitor that inhibits 50% of specific binding).
- Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant for the receptor.

Self-Validation:

- The inclusion of total and non-specific binding controls is essential for calculating specific binding.
- The use of a known competitor (unlabeled 17β-estradiol) serves as a positive control and validates the assay setup.
- Performing the assay in triplicate and repeating the experiment on different days ensures reproducibility.

G-protein Coupled Estrogen Receptor 1 (GPER/GPR30): A Membrane-Initiated Signaling Pathway

In addition to nuclear estrogen receptors, 7β-OH-DHEA is also suggested to interact with the membrane-bound G-protein coupled estrogen receptor 1 (GPER), also known as GPR30.[2] This interaction initiates rapid, non-genomic signaling cascades. A closely related compound, 7β-hydroxyepiandrosterone (7β-OH-EPIA), has been shown to be a potent antagonist of GPER with an affinity of less than 1 nM.[6]

Evidence of GPER-Mediated Effects

The involvement of GPER in the actions of 7β-OH-DHEA is supported by studies on breast cancer cell lines that are negative for nuclear estrogen receptors but express GPER, such as SKBr3 cells.[2] In these cells, 7β-OH-DHEA can inhibit the proliferation induced by GPER agonists.[7]

GPER Signaling Pathway

Upon activation, GPER can couple to G-proteins to initiate several downstream signaling pathways, including:

- **cAMP Production:** Activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).
- **EGFR Transactivation:** Activation of matrix metalloproteinases (MMPs) that cleave and release heparin-binding EGF-like growth factor (HB-EGF), which in turn transactivates the epidermal growth factor receptor (EGFR).
- **MAPK/ERK and PI3K/Akt Pathways:** Downstream of EGFR transactivation, the mitogen-activated protein kinase (MAPK/ERK) and phosphoinositide 3-kinase (PI3K/Akt) pathways can be activated.

Caption: Simplified GPER signaling pathway potentially modulated by 7 β -OH-DHEA.

Detailed Protocol: GPER-Mediated cAMP Assay

This protocol provides a method to assess the functional activity of 7 β -OH-DHEA at the GPER by measuring changes in intracellular cAMP levels.

Objective: To determine if 7 β -OH-DHEA modulates GPER-mediated cAMP production.

Materials:

- Cells expressing GPER (e.g., SKBr3 or HEK293 cells transfected with a GPER expression vector).
- GPER agonist (e.g., G-1) and antagonist (e.g., G15) as controls.
- Test compound: 7 β -OH-DHEA.
- Phosphodiesterase (PDE) inhibitor (e.g., IBMX) to prevent cAMP degradation.
- cAMP assay kit (e.g., ELISA or HTRF-based).

Procedure:

- Cell Culture: Plate GPER-expressing cells in a 96-well plate and grow to confluency.
- Pre-treatment: Pre-incubate the cells with a PDE inhibitor for a short period (e.g., 30 minutes) to allow for the accumulation of cAMP.
- Treatment:
 - To test for agonistic activity, treat the cells with a range of concentrations of 7 β -OH-DHEA.
 - To test for antagonistic activity, pre-incubate the cells with a range of concentrations of 7 β -OH-DHEA before adding a fixed concentration of a GPER agonist (G-1).
- Incubation: Incubate the cells for a short period (e.g., 15-30 minutes) at 37°C.
- Cell Lysis: Lyse the cells according to the cAMP assay kit manufacturer's instructions to release intracellular cAMP.
- cAMP Quantification: Measure the cAMP concentration in the cell lysates using the chosen assay kit.
- Data Analysis:
 - For agonist testing, plot the cAMP concentration against the logarithm of the 7 β -OH-DHEA concentration to determine the EC50 value.
 - For antagonist testing, plot the percentage of inhibition of the agonist response against the logarithm of the 7 β -OH-DHEA concentration to determine the IC50 value.

Self-Validation:

- The use of a known GPER agonist (G-1) and antagonist (G15) provides positive and negative controls for GPER activity.
- Inclusion of a PDE inhibitor is crucial for obtaining a robust and measurable cAMP signal.
- Performing the assay in a cell line that does not endogenously express GPER can serve as a negative control to ensure the observed effects are GPER-specific.

11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1): A Key Metabolic Enzyme

7 β -OH-DHEA is a product of the reduction of 7-keto-DHEA by the enzyme 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[8][9] This enzymatic reaction is a crucial step in the metabolism of 7-oxygenated DHEA derivatives.

The Role of 11 β -HSD1 and H6PDH

11 β -HSD1 is a bidirectional enzyme, capable of both oxidation and reduction. However, in the presence of its cofactor, NADPH, the reductase activity is favored. The supply of NADPH in the endoplasmic reticulum, where 11 β -HSD1 is located, is primarily maintained by the enzyme hexose-6-phosphate dehydrogenase (H6PDH). Therefore, the rate of 7 β -OH-DHEA production from 7-keto-DHEA is dependent on both 11 β -HSD1 and H6PDH activity.

Caption: Enzymatic production of 7 β -OH-DHEA by 11 β -HSD1 with NADPH supplied by H6PDH.

Kinetic Parameters

The reduction of 7-oxo-DHEA by 11 β -HSD1 has been characterized with an apparent Michaelis constant (K_m) of 1.1 μ M.[8][9] The production of 7 β -hydroxy-DHEA is favored over its 7 α -epimer, with a significantly greater maximal velocity (V_{max}).[8][9]

Substrate	Product(s)	K_m (μ M)	Relative V_{max}
7-oxo-DHEA	7 α -OH-DHEA and 7 β -OH-DHEA	1.1	Higher for 7 β
7 α -OH-DHEA	7-oxo-DHEA	70	-
7 β -OH-DHEA	7-oxo-DHEA	9.5	-

Data compiled from Muller et al. (2006b) as cited in Hampl et al. (2008).[8][9]

Detailed Protocol: In Vitro 11 β -HSD1 Reductase Assay

This protocol outlines a method for measuring the reductase activity of 11 β -HSD1 using 7-keto-DHEA as a substrate.

Objective: To determine the kinetic parameters (K_m and V_{max}) of 11 β -HSD1 for the reduction of 7-keto-DHEA.

Materials:

- Source of 11 β -HSD1: Microsomes from cells overexpressing human 11 β -HSD1 and H6PDH, or purified recombinant enzyme.
- Substrate: 7-keto-DHEA.
- Cofactor: NADPH.
- Reaction Buffer (e.g., TS2 buffer: 100 mM NaCl, 1 mM EGTA, 1 mM EDTA, 1 mM MgCl₂, 250 mM sucrose, 20 mM Tris-HCl, pH 7.4).
- Quenching solution (e.g., acetonitrile or methanol).
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV or mass spectrometer).

Procedure:

- Reaction Setup: In microcentrifuge tubes, prepare reactions containing the reaction buffer, the enzyme source, and a fixed, saturating concentration of NADPH.
- Substrate Addition: Initiate the reactions by adding varying concentrations of 7-keto-DHEA to each tube.
- Incubation: Incubate the reactions at 37°C for a defined period, ensuring the reaction remains in the linear range.
- Quenching: Stop the reactions by adding a quenching solution.
- Sample Preparation: Centrifuge the samples to pellet any precipitated protein. Transfer the supernatant to HPLC vials.

- HPLC Analysis: Inject the samples onto the HPLC system to separate and quantify the substrate (7-keto-DHEA) and the product (7 β -OH-DHEA).
- Data Analysis:
 - Calculate the initial reaction velocity (v) for each substrate concentration.
 - Plot the reaction velocity against the substrate concentration.
 - Fit the data to the Michaelis-Menten equation ($v = (V_{max} * [S]) / (K_m + [S])$) using non-linear regression to determine the K_m and V_{max} values.

Self-Validation:

- Running reactions without the enzyme or without the substrate serves as negative controls.
- Including a known inhibitor of 11 β -HSD1 can validate the specificity of the enzymatic activity.
- Time-course experiments should be performed to ensure that the chosen incubation time falls within the linear range of the reaction.

Conclusion

7 β -Hydroxydehydroepiandrosterone is an active metabolite of DHEA with distinct cellular targets that mediate its biological effects. Its interaction with ER β as an antagonist provides a mechanism for its anti-estrogenic properties. Its potential modulation of GPER signaling opens up avenues for understanding its rapid, non-genomic actions. Furthermore, its position as a product of 11 β -HSD1 activity highlights the intricate metabolic pathways that regulate the levels and activities of these 7-oxygenated steroids.

The experimental workflows and detailed protocols provided in this guide offer a framework for researchers to investigate and further characterize the cellular targets of 7 β -OH-DHEA. A thorough understanding of these interactions is paramount for the development of novel therapeutic strategies targeting the pathways modulated by this intriguing endogenous steroid.

References

- Miller, K. K. M., & Prough, R. A. (2013). DHEA metabolites activate estrogen receptors alpha and beta. *Journal of Steroid Biochemistry and Molecular Biology*, 137, 185-195.

- Odermatt, A., & Nashev, L. G. (2023). In vitro methods to assess 11 β -hydroxysteroid dehydrogenase type 1 activity. *Methods in Enzymology*, 683, 25-50.
- Wikipedia contributors. (2023, November 13). 7 β -Hydroxy-DHEA. In Wikipedia, The Free Encyclopedia. Retrieved February 15, 2024, from [\[Link\]](#)
- Wikipedia contributors. (2023, November 13). 7 β -Hydroxyepiandrosterone. In Wikipedia, The Free Encyclopedia. Retrieved February 15, 2024, from [\[Link\]](#)
- Li, Y., Dai, Z., & Wang, H. (2007). An in vitro microdialysis methodology to study 11 β -hydroxysteroid dehydrogenase type 1 enzyme activity in liver microsomes. *Journal of Pharmaceutical and Biomedical Analysis*, 45(4), 655-661.
- Chapman, K. E., Coutinho, A. E., Gray, M., Gilmour, J. S., Savill, J. S., & Seckl, J. R. (2013). 11 β -Hydroxysteroid Dehydrogenase Type 1 Is Expressed in Neutrophils and Restrains an Inflammatory Response in Male Mice. *Endocrinology*, 154(1), 234-242.
- Swart, M., Nocon, A., Kager, J., van der Stap, D., van der Vlis, E., Bloemers, J., ... & van der Lelij, S. (2024). Inhibition of the glucocorticoid-activating enzyme 11 β -hydroxysteroid dehydrogenase type 1 drives concurrent 11-oxygenated androgen excess. *Clinical Endocrinology*.
- Miller, K. K. M. (2013). DHEA metabolites activate estrogen receptors alpha and beta [Data set]. ResearchGate. [\[Link\]](#)
- National Toxicology Program. (2013).
- BindingDB. (n.d.). Assay in Summary_ki. Retrieved February 15, 2024, from [\[Link\]](#)
- Hampl, R., Hill, M., & Stárka, L. (2008). Reduced Levels of Circulating 7 α -Hydroxy-Dehydroepiandrosterone in Treated Adolescent Obese Patients. *Physiological Research*, 57(6), 939-943.
- Muller, C., Le Mée, S., Ferrec, C., & Morfin, R. (2006). Inter-conversion of 7 α - and 7 β -hydroxy-dehydroepiandrosterone by the human 11 β -hydroxysteroid dehydrogenase type 1. *The Journal of Steroid Biochemistry and Molecular Biology*, 101(4-5), 226-234.
- Swart, M., Nocon, A., Kager, J., van der Stap, D., van der Vlis, E., Bloemers, J., ... & van der Lelij, S. (2023).
- Hulme, E. C. (2010). Ligand binding assays at equilibrium: validation and interpretation. *British Journal of Pharmacology*, 161(6), 1219-1237.
- Fowler, A. M., & Mankoff, D. A. (2014). Determination of binding affinity of molecular imaging agents for steroid hormone receptors in breast cancer. *Methods in Molecular Biology*, 1165,

239-251.

- ResearchGate. (n.d.). Superposition of 7b-hydroxy-DHEA on corticosterone in 11b-HSD1. Retrieved February 15, 2024, from [\[Link\]](#)
- Swart, M., Nocon, A., Kager, J., van der Stap, D., van der Vlis, E., Bloemers, J., ... & van der Lelij, S. (2024).
- U.S. Environmental Protection Agency. (2001).
- Miller, K. K. M. (2013). The DHEA metabolite 7 β -hydroxy-epiandrosterone exerts anti-estrogenic effects on breast cancer cell lines [Data set]. ResearchGate. [\[Link\]](#)
- Niro, C., Larcher, M., De-Smedt, A., Rossi, M., Gnerre, C., Gatti, E., ... & Morfin, R. (2012). The DHEA metabolite 7 β -hydroxy-epiandrosterone exerts anti-estrogenic effects on breast cancer cell lines. *The Journal of Steroid Biochemistry and Molecular Biology*, 130(1-2), 31-40.
- Prossnitz, E. R., & Barton, M. (2009). The ins and outs of GPR30: a transmembrane estrogen receptor. *Journal of Steroid Biochemistry and Molecular Biology*, 114(1-2), 1-5.
- Nashev, L. G., Chandsawangbhuwana, C., Balazs, Z., Atanasov, A. G., Dick, B., Frey, F. J., ... & Odermatt, A. (2007). Hexose-6-phosphate Dehydrogenase Modulates 11 β -Hydroxysteroid Dehydrogenase Type 1-Dependent Metabolism of 7-keto- and 7 β -hydroxy-neurosteroids. *PLoS ONE*, 2(6), e561.
- National Toxicology Program. (2002).
- ResearchGate. (n.d.). In vitro methods to assess 11 β -hydroxysteroid dehydrogenase type 2 activity. Retrieved February 15, 2024, from [\[Link\]](#)
- Seckl, J. R., & Walker, B. R. (2004). 11 β -Hydroxysteroid Dehydrogenase Type 1: A Tissue-Specific Regulator of Glucocorticoid Response. *Endocrine Reviews*, 25(5), 831-866.
- Alfa Cytology. (n.d.). Competitive Radioligand Binding Assays. Retrieved February 15, 2024, from [\[Link\]](#)
- Chapman, K. E., Holmes, M. C., & Seckl, J. R. (2013). 11 β -Hydroxysteroid Dehydrogenases: Intracellular Gate-Keepers of Tissue Glucocorticoid Action. *Physiological Reviews*, 93(3), 1139-1206.
- Wang, N., Wang, Z., Wang, Y., Zhang, Y., & Wang, W. (2020). GPR30 Activation Promotes the Progression of Gastric Cancer and Plays a Significant Role in the Anti-GC Effect of Huaier.

- Gro-Theil, D., & Lindsey, S. H. (2015). Activation of GPR30 inhibits cardiac fibroblast proliferation. *Journal of Steroid Biochemistry and Molecular Biology*, 153, 137-144.
- Lin, C. Y., Hsieh, C. Y., Hsieh, Y. C., & Tsai, C. H. (2021). GPR30 Activation by 17 β -Estradiol Promotes p62 Phosphorylation and Increases Estrogen Receptor α Protein Expression by Inducing Its Release from a Complex Formed with KEAP1. *International Journal of Molecular Sciences*, 22(18), 9897.
- Meitzen, J., & Mermelstein, P. G. (2014). Activation of the GPR30 Receptor Promotes Lordosis in Female Mice. *Neuroendocrinology*, 100(1), 1-10.
- Thermo Fisher Scientific. (n.d.). Estrogen Receptor Beta (ERbeta) Redistribution Assay - Instructions.
- Woławek-Potocka, I., & Mannelli, C. (2024). Dehydroepiandrosterone and Its Metabolite 5-Androstenediol: New Therapeutic Targets and Possibilities for Clinical Application. *International Journal of Molecular Sciences*, 25(18), 9897.
- ResearchGate. (n.d.). (A) Radioligand competition binding assay validates hits at the H 3.... Retrieved February 15, 2024, from [\[Link\]](#)
- Wikipedia contributors. (2023, November 13). 7 α -Hydroxy-DHEA. In Wikipedia, The Free Encyclopedia. Retrieved February 15, 2024, from [\[Link\]](#)
- Atanasov, A. G., Nashev, L. G., Tam, S., Baker, M. E., & Odermatt, A. (2007). A rapid screening assay for inhibitors of 11 β -hydroxysteroid dehydrogenases (11 β -HSD): Flavanone selectively inhibits 11 β -HSD1 reductase activity. *The Journal of Steroid Biochemistry and Molecular Biology*, 104(3-5), 263-269.
- Daflon-Yunes, N., Pinto-Fochi, M. E., & de-Moraes, M. C. (2004). Synthesis and binding affinity to human alpha and beta estrogen receptors of various 7-hydroxycoumarins substituted at 4- and 3,4-. *Bioorganic & Medicinal Chemistry*, 12(24), 6435-6441.
- Cloud-Clone Corp. (n.d.). ELISA Kit for 11-Beta-Hydroxysteroid Dehydrogenase Type 1 (HSD11b1).
- Eurofins Discovery. (n.d.). 11-beta-Hydroxysteroid Dehydrogenase 1 (11-beta-HSD1)
- Klinge, C. M., & Prough, R. A. (2016). Dehydroepiandrosterone Activation of G-protein-coupled Estrogen Receptor Rapidly Stimulates MicroRNA-21 Transcription in Human Hepatocellular Carcinoma Cells. *Journal of Biological Chemistry*, 291(14), 7484-7496.
- Andrew, R., & Walker, B. R. (2026). Identification of a human blood biomarker of pharmacological 11 β -hydroxysteroid dehydrogenase 1 inhibition. *British Journal of Clinical Pharmacology*.
- Klinge, C. M. (2022). Structure-function of DHEA binding proteins. *Vitamins and Hormones*, 118, 1-32.

- Gomez-Sanchez, C. E., & Gomez-Sanchez, E. P. (2020). Identification of a human blood biomarker of pharmacological 11 β -hydroxysteroid dehydrogenase 1 inhibition. British Journal of Clinical Pharmacology.

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Sources

- [1. 7 \$\beta\$ -Hydroxy-DHEA - Wikipedia \[en.wikipedia.org\]](#)
- [2. The DHEA metabolite 7 \$\beta\$ -hydroxy-epiandrosterone exerts anti-estrogenic effects on breast cancer cell lines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. DHEA metabolites activate estrogen receptors alpha and beta - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Assay in Summary_ki \[w.bindingdb.org\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. 7 \$\beta\$ -Hydroxyepiandrosterone - Wikipedia \[en.wikipedia.org\]](#)
- [7. Quantification of 11 \$\beta\$ -hydroxysteroid dehydrogenase 1 kinetics and pharmacodynamic effects of inhibitors in brain using mass spectrometry imaging and stable-isotope tracers in mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. biomed.cas.cz \[biomed.cas.cz\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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